

Proper Disposal of Glyceryl Trinonadecanoate in a Laboratory Setting

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Compound of Interest

Compound Name: Glyceryl trinonadecanoate

Cat. No.: B052907

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Ensuring the safe and compliant disposal of laboratory chemicals is a critical component of research integrity and environmental responsibility. For researchers, scientists, and drug development professionals, adherence to proper disposal protocols for substances like **Glyceryl Trinonadecanoate** (CAS No. 26536-13-0) is essential. While generally considered non-hazardous, best practices dictate a cautious and informed approach to its disposal.

Glyceryl trinonadecanoate is a solid, combustible powder.^[1] Personal protective equipment, including eye shields, gloves, and a dust mask (such as a type N95), is recommended when handling this chemical to prevent potential irritation.^{[1][2]}

Step-by-Step Disposal Procedure

The recommended disposal procedure for **glyceryl trinonadecanoate** involves treating it as a chemical waste product to be handled by a licensed disposal company. This ensures compliance with regulations and minimizes environmental impact.

- **Waste Characterization:** Although some sources classify **glyceryl trinonadecanoate** as non-hazardous, it is prudent to manage it as a chemical waste stream unless otherwise specified by your institution's Environmental Health and Safety (EHS) department.^[3]
- **Containment:**
 - Collect waste **glyceryl trinonadecanoate** in a suitable, properly labeled, and closed container to prevent dust formation.^[2]

- Ensure the container is compatible with the chemical and will not leak or rupture.
- Labeling:
 - Clearly label the waste container with the chemical name ("**Glyceryl Trinonadecanoate**") and any other information required by your institution's waste management guidelines.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area for chemical waste.
 - Do not mix with other waste streams unless explicitly permitted by your EHS office.
- Disposal Request:
 - Arrange for pickup and disposal through your institution's EHS office or a licensed professional waste disposal service.[\[2\]](#)
- Environmental Protection:
 - Under no circumstances should **glyceryl trinonadecanoate** be disposed of down the drain or in regular trash receptacles handled by custodial staff.[\[2\]](#)[\[4\]](#) This is to prevent its entry into sewer systems and to adhere to standard laboratory waste protocols.[\[2\]](#)

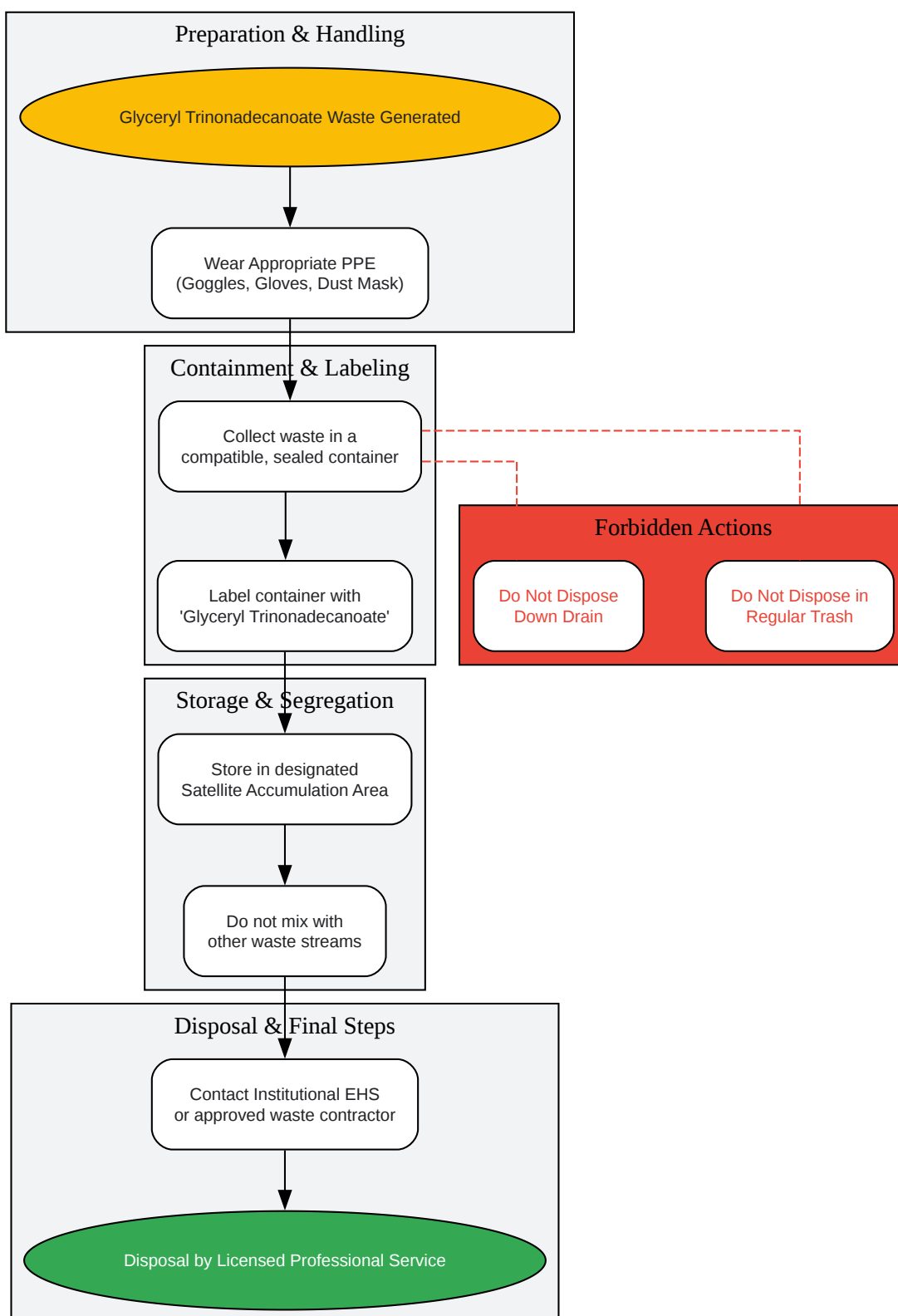
Summary of Safety and Disposal Information

For quick reference, the following table summarizes the key safety and disposal parameters for **glyceryl trinonadecanoate**.

Parameter	Information	Source(s)
Chemical Name	Glyceryl Trinonadecanoate	[5]
CAS Number	26536-13-0	[1][4]
Physical Form	Solid, Powder	[1]
Primary Hazard	Combustible Solid	[1]
Personal Protective Equipment (PPE)	Eyeshields, Gloves, N95 Dust Mask	[1][2]
Primary Disposal Method	Licensed Professional Waste Disposal Service	[2]
Environmental Precautions	Do not allow entry into drains	[2]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **glyceryl trinonadecanoate** in a laboratory setting.



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Disposal workflow for **Glyceryl Trinonadecanoate**.

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References

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- 2. vumc.org [vumc.org]
- 3. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
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